

Application Notes and Protocols: Administration of SKF 81297 in Mice

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Compound of Interest

Compound Name: SKF 10810

CAS No.: 18139-33-8

Cat. No.: B15576419

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The compound "**SKF 10810**" as specified in the topic query does not correspond to a known neuroactive research compound. Documentation primarily links the "SKF" designation to the industrial manufacturing company. However, a prominent family of research compounds with the "SKF" prefix are extensively used in neuroscience. This document will focus on a representative and well-documented member of this family, SKF 81297, a dopamine D1-like receptor agonist, to provide relevant and actionable protocols for researchers.

Introduction

SKF 81297 is a potent and selective dopamine D1-like receptor agonist that is centrally active following systemic administration.^[1] It is widely used in preclinical research to investigate the role of D1 receptor signaling in various physiological and pathological processes, including motor control, learning and memory, reward, and neuropsychiatric disorders. These application notes provide detailed protocols for the administration of SKF 81297 in mice, summarizing key quantitative data and outlining experimental workflows and the underlying signaling pathway.

Data Presentation

Table 1: Quantitative Parameters for SKF 81297 Administration in Mice

Parameter	Value	Route of Administration	Mouse Strain	Reference(s)
Dosage Range	0.4 - 5.0 mg/kg	Subcutaneous (SC) / Intraperitoneal (IP)	C57BL/6J, Swiss	[2] [3]
Vehicle	0.9% Saline	SC / IP	Not Specified	[3]
Injection Volume	1 ml/kg	SC / IP	Not Specified	[3]
Reported Effects	Induction of behavioral seizures, increased locomotor activity, modulation of synaptic plasticity.	SC / IP	C57BL/6J	[2] [3] [4]

Experimental Protocols

Protocol 1: Systemic Administration of SKF 81297 for Behavioral Analysis

Objective: To assess the behavioral effects of SKF 81297 in mice.

Materials:

- SKF 81297 hydrobromide (e.g., Tocris, Cat. No. 0995)
- Sterile 0.9% saline solution

- 1 ml syringes with 27-30 gauge needles
- Appropriate mouse strain (e.g., C57BL/6J)
- Behavioral testing apparatus (e.g., open field arena, elevated plus maze)

Procedure:

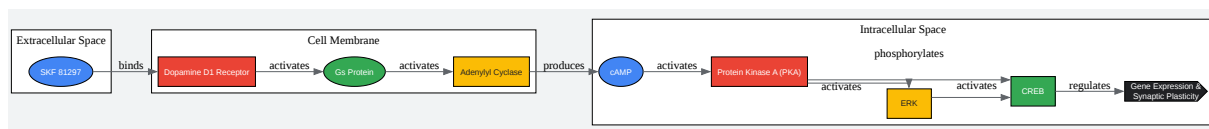
- Preparation of SKF 81297 Solution:
 - On the day of the experiment, dissolve SKF 81297 hydrobromide in sterile 0.9% saline to the desired concentration. For example, to achieve a dose of 0.8 mg/kg with an injection volume of 1 ml/kg, prepare a 0.8 mg/ml solution.
 - Ensure the compound is fully dissolved. Gentle vortexing may be required.
- Animal Handling and Acclimation:
 - House mice under standard laboratory conditions with ad libitum access to food and water.
 - Allow mice to acclimate to the testing room for at least 30 minutes prior to injection and behavioral testing.
- Administration:
 - Weigh each mouse to determine the precise injection volume.
 - Administer SKF 81297 or vehicle (saline) via subcutaneous (SC) or intraperitoneal (IP) injection. The SC route is often preferred for sustained release.
 - For SC injections, gently lift the skin on the back of the neck to form a tent and insert the needle at the base.
 - For IP injections, restrain the mouse and inject into the lower abdominal quadrant, avoiding the midline to prevent damage to internal organs.
- Behavioral Observation:

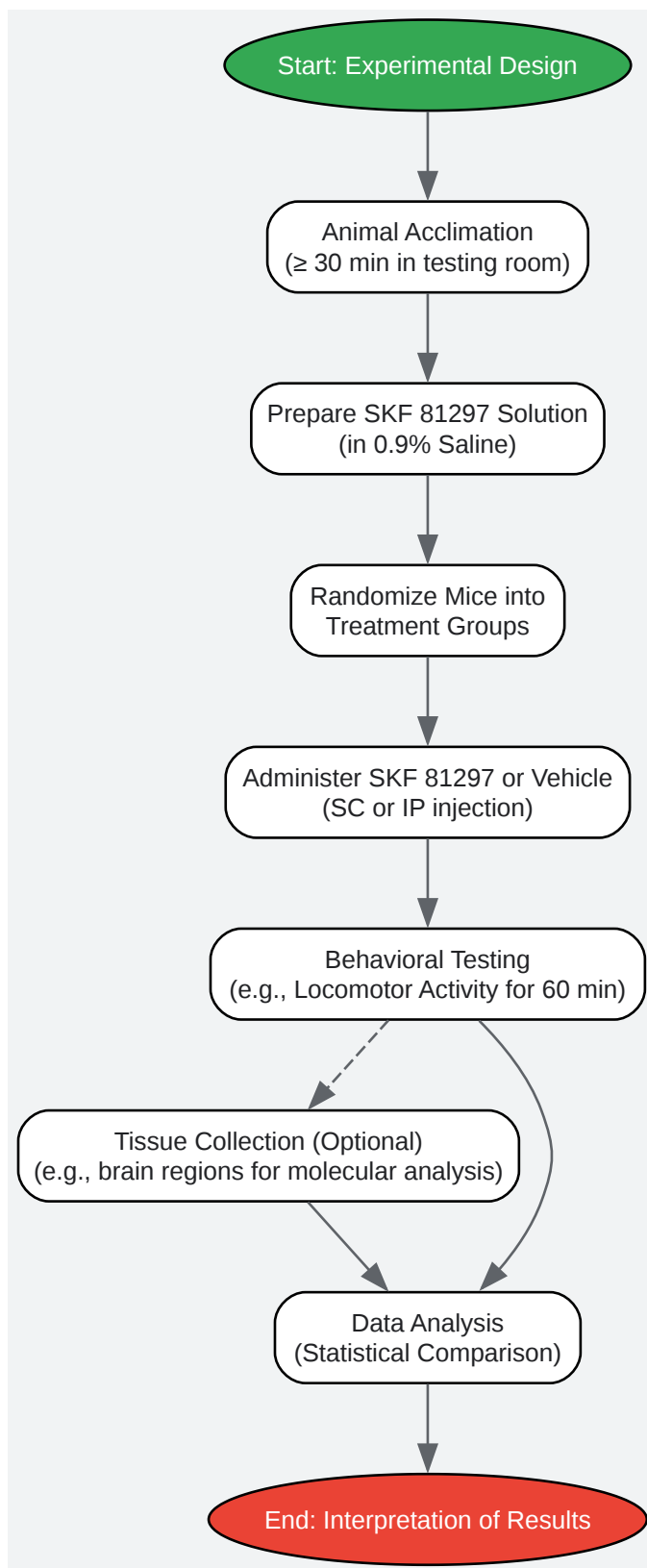
- Immediately after injection, place the mouse in the behavioral apparatus.
- Record behavioral parameters for a defined period. For locomotor activity, a common duration is 60 minutes.[3]
- Behavioral effects, such as changes in locomotion or seizure-like activity, can be observed within 30-45 minutes post-injection.[2]
- Data Analysis:
 - Analyze the recorded behavioral data using appropriate statistical methods to compare the effects of SKF 81297 with the vehicle control group.

Signaling Pathway and Experimental Workflow

Dopamine D1 Receptor Signaling Pathway

SKF 81297 acts as an agonist at the dopamine D1 receptor, which is a G-protein coupled receptor (GPCR) that stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA). PKA can then phosphorylate various downstream targets, including the transcription factor CREB (cAMP response element-binding protein) and other signaling molecules like ERK (extracellular signal-regulated kinase). This cascade ultimately influences gene expression and synaptic plasticity.





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References

- 1. SKF 81297 hydrobromide | D1 and D5 Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. Convulsant doses of a dopamine D1 receptor agonist result in Erk-dependent increases in Zif268 and Arc/Arg3.1 expression in mouse dentate gyrus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The dopamine D1 receptor agonist SKF81297 has dose-related effects on locomotor activity but is without effect in a CER trace conditioning procedure conducted with two versus four trials - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Paradoxical locomotor behavior of dopamine D1 receptor transgenic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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